

Essential Safety and Logistical Information for Handling 5-Methyl-3-hexanol

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Compound of Interest		
Compound Name:	5-Methyl-3-hexanol	
Cat. No.:	B1620177	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe handling of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **5-Methyl-3-hexanol**.

Hazard Identification and Personal Protective Equipment (PPE)

5-Methyl-3-hexanol is classified as a flammable liquid and causes serious eye irritation.[1][2] [3] Adherence to proper PPE protocols is mandatory to minimize exposure and ensure laboratory safety.

Recommended Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles or a full-face shield are essential to protect against splashes and vapors.[1]
- Hand Protection: Chemical-resistant gloves are required. Nitrile or neoprene gloves are recommended for handling alcohols. Always inspect gloves for any signs of degradation or perforation before use.
- Skin and Body Protection: A laboratory coat or chemical-resistant apron should be worn to protect against skin contact. Closed-toe shoes are mandatory in the laboratory environment.



 Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors.

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Methyl-3-hexanol**.

Property	Value	Source
Molecular Formula	C7H16O	[3][4]
Molecular Weight	116.20 g/mol	[4]
CAS Number	623-55-2	[1][3][4]
Appearance	Colorless liquid	[2]
Boiling Point	152-153 °C	[2]
Flash Point	51.6 °C (125 °F)	[2]
Occupational Exposure Limits (PEL, TLV, etc.)	No data available	[1][5]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial for the safe handling of **5-Methyl-3-hexanol**.

- 1. Preparation and Engineering Controls:
- Ensure a chemical fume hood is operational and available.
- Clear the workspace of any unnecessary equipment or ignition sources.
- Assemble all necessary equipment, including **5-Methyl-3-hexanol**, reaction vessels, and measuring devices, inside the fume hood.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
- 2. Donning Personal Protective Equipment (PPE):
- Put on a lab coat and ensure it is fully buttoned.
- Wear chemical safety goggles or a face shield.



- Don the appropriate chemical-resistant gloves (nitrile or neoprene).
- 3. Chemical Handling:
- Perform all transfers and manipulations of 5-Methyl-3-hexanol within the chemical fume hood to minimize vapor inhalation.
- Use appropriate tools (e.g., pipettes, graduated cylinders) for accurate measurement and to avoid spills.
- Keep containers of **5-Methyl-3-hexanol** tightly closed when not in use to prevent the escape of flammable vapors.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first-aid procedures outlined in the Safety Data Sheet.
- 4. Post-Handling:
- Upon completion of the work, tightly seal all containers of **5-Methyl-3-hexanol**.
- Decontaminate the work area within the fume hood.
- Properly dispose of any contaminated materials according to the disposal plan.
- Remove PPE in the correct order to avoid self-contamination (gloves first, then lab coat, then eye protection).
- Wash hands thoroughly with soap and water after removing PPE.

Disposal Plan

Proper disposal of **5-Methyl-3-hexanol** and associated waste is critical to prevent environmental contamination and ensure safety.

- 1. Waste Segregation and Collection:
- 5-Methyl-3-hexanol waste is considered hazardous waste due to its flammability.
- Collect all liquid waste containing **5-Methyl-3-hexanol** in a designated, properly labeled, and sealed waste container. The container should be compatible with flammable liquids.
- Do not mix **5-Methyl-3-hexanol** waste with other incompatible waste streams.
- Solid waste contaminated with **5-Methyl-3-hexanol** (e.g., paper towels, gloves, pipette tips) should be collected in a separate, clearly labeled hazardous waste bag or container.
- 2. Storage of Hazardous Waste:





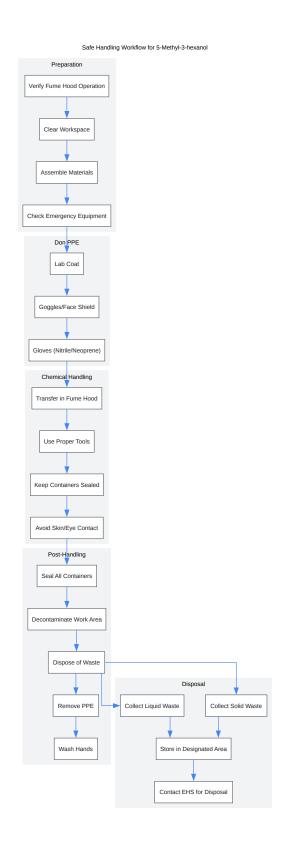


- Store hazardous waste containers in a designated, well-ventilated, and secondary containment area away from ignition sources and incompatible materials.
- Ensure all waste containers are tightly sealed to prevent leaks and the release of flammable vapors.
- 3. Final Disposal:
- Arrange for the disposal of the hazardous waste through the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **5-Methyl-3-hexanol** down the drain.

Workflow Visualization

The following diagram illustrates the safe handling and disposal workflow for **5-Methyl-3-hexanol**.





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Caption: Safe handling workflow for **5-Methyl-3-hexanol**.



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